

1-tert-Butyl-3-ethylbenzene molecular structure and weight

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Compound of Interest	
Compound Name:	1-tert-Butyl-3-ethylbenzene
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An In-depth Technical Guide on **1-tert-Butyl-3-ethylbenzene**: Molecular Structure and Weight

This guide provides a detailed overview of the molecular structure and weight of **1-tert-Butyl-3-ethylbenzene**, a disubstituted aromatic hydrocarbon. The information is intended for researchers, scientists, and professionals in drug development and related fields.

Molecular Properties

1-tert-Butyl-3-ethylbenzene is an organic compound with the chemical formula C₁₂H₁₈.^{[1][2]} ^{[3][4]} Its structure consists of a benzene ring substituted with an ethyl group and a tert-butyl group at positions 1 and 3, respectively.

Quantitative Data Summary

The fundamental molecular properties of **1-tert-Butyl-3-ethylbenzene** are summarized in the table below. The molecular weight is calculated based on the atomic weights of its constituent elements, carbon and hydrogen. The standard atomic weight of carbon is approximately 12.011 g/mol, and for hydrogen, it is approximately 1.008 g/mol.^{[5][6][7][8]}

Property	Value
Molecular Formula	C ₁₂ H ₁₈
Molecular Weight	162.27 g/mol [1] [3]
Monoisotopic Mass	162.14085 Da [2]
IUPAC Name	1-tert-butyl-3-ethylbenzene

Molecular Structure

The structural formula of **1-tert-Butyl-3-ethylbenzene** can be unambiguously represented using various chemical notation systems, including the Simplified Molecular-Input Line-Entry System (SMILES) and the International Chemical Identifier (InChI).

- SMILES: CCC1=CC(=CC=C1)C(C)(C)C[\[2\]](#)
- InChI: InChI=1S/C12H18/c1-5-10-7-6-8-11(9-10)12(2,3)4/h6-9H,5H2,1-4H3[\[2\]](#)

Structural Diagram

The following diagram illustrates the two-dimensional chemical structure of the **1-tert-Butyl-3-ethylbenzene** molecule.

Molecular structure of **1-tert-Butyl-3-ethylbenzene**.

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